

Characterization and validation of 1-Chloro-2,5-dimethyl-3-nitrobenzene

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Compound of Interest

Compound Name: 1-Chloro-2,5-dimethyl-3-nitrobenzene

CAS No.: 13711-22-3

Cat. No.: B081249

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An In-Depth Technical Guide to the Characterization and Validation of **1-Chloro-2,5-dimethyl-3-nitrobenzene** for Advanced Synthesis

For research scientists and professionals in drug development, the selection of starting materials and intermediates is a critical decision that dictates the efficiency, yield, and purity of the final active pharmaceutical ingredient (API). **1-Chloro-2,5-dimethyl-3-nitrobenzene** is a substituted aromatic compound that serves as a versatile building block in multi-step organic synthesis. Its unique substitution pattern—featuring a deactivating, meta-directing nitro group and weakly activating, ortho/para-directing methyl and chloro groups—presents a specific set of reaction possibilities.

This guide provides a comprehensive characterization of **1-Chloro-2,5-dimethyl-3-nitrobenzene**, outlines detailed protocols for its validation, and offers a comparative analysis against alternative synthetic intermediates. The content is designed to equip researchers with the necessary data and methodologies to effectively integrate this compound into their synthetic workflows.

Physicochemical Profile and Structural Characterization

A thorough understanding of a compound's physical and chemical properties is fundamental to its application. **1-Chloro-2,5-dimethyl-3-nitrobenzene** is a solid at room temperature with a defined set of properties that influence its handling, storage, and reactivity.

Table 1: Physicochemical Properties of **1-Chloro-2,5-dimethyl-3-nitrobenzene**

Property	Value	Source(s)
CAS Number	13711-22-3	[1] [2] [3]
Molecular Formula	C ₈ H ₈ ClNO ₂	[1] [2]
Molecular Weight	185.61 g/mol	[1] [4]
Boiling Point	264.7 ± 35.0 °C at 760 mmHg	[1] [2]
Density	1.3 ± 0.1 g/cm ³	[2]
Flash Point	113.9 ± 25.9 °C	[2]
Purity (Commercial)	≥95%	[1] [3]
Recommended Storage	Room temperature, under dry, sealed conditions	[1]

The structural arrangement of substituents on the benzene ring is the primary determinant of the molecule's reactivity. The nitro group, being a strong electron-withdrawing group, deactivates the ring towards electrophilic aromatic substitution and directs incoming electrophiles to the meta position. Conversely, the chloro and methyl groups are ortho/para directors. This interplay of directing effects makes the compound a valuable precursor for synthesizing specifically substituted aromatic amines and other complex molecules after the reduction of the nitro group.[\[1\]](#)

Role in Synthesis: A Comparative Analysis with Structural Alternatives

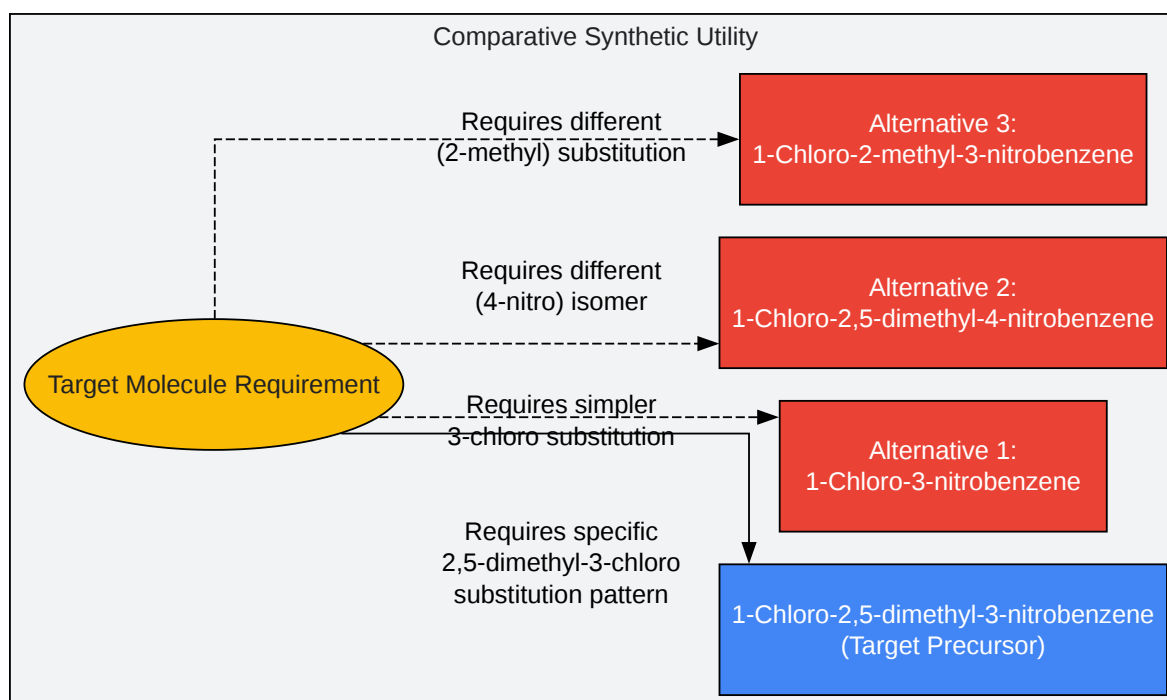
The primary utility of **1-Chloro-2,5-dimethyl-3-nitrobenzene** lies in its role as a synthetic intermediate, particularly for pharmaceuticals and agrochemicals.^[1] The chloro and nitro functionalities are key reactive sites. The nitro group can be readily reduced to an amine, which can then undergo a wide range of transformations (e.g., diazotization, acylation). The chlorine atom can be displaced via nucleophilic aromatic substitution, although this typically requires harsh conditions unless activated by strong electron-withdrawing groups.

To appreciate its specific utility, it is instructive to compare it with other substituted chloronitrobenzenes.

Table 2: Comparison of **1-Chloro-2,5-dimethyl-3-nitrobenzene** with Alternative Building Blocks

Compound	Key Structural Difference	Impact on Reactivity and Application
1-Chloro-2-nitrobenzene	Lack of methyl groups.	Less steric hindrance around the reactive sites. The proximity of the chloro and nitro groups can influence nucleophilic substitution patterns. It is a known weak clastogen and has been studied for its environmental fate. [5] [6]
1-Chloro-3-nitrobenzene	Lack of methyl groups.	Simpler substitution pattern. It is a standard reagent for demonstrating nucleophilic aromatic substitution and studying directing group effects in educational and research settings. [7] [8]
1-Chloro-2-methyl-3-nitrobenzene	One less methyl group.	The steric environment is different, which can affect reaction rates and regioselectivity in subsequent steps. This compound is a known intermediate for industrial chemicals. [9] [10]
1-Chloro-2,5-dimethyl-4-nitrobenzene	Different regiochemistry of the nitro group.	The nitro group is para to one methyl group and meta to the other. This isomeric difference leads to entirely different products upon further substitution or reduction and subsequent reactions. [4] [11]

The choice between these alternatives is dictated by the target molecule's final structure. **1-Chloro-2,5-dimethyl-3-nitrobenzene** is specifically chosen when the final product requires the unique substitution pattern afforded by its structure, particularly the 2,5-dimethylaniline derivative that results from the reduction of the nitro group.



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Caption: Logical selection of the appropriate synthetic building block based on the target molecule's required substitution pattern.

Comprehensive Validation and Characterization Protocols

Ensuring the identity, purity, and stability of a starting material is non-negotiable in regulated drug development. The following protocols provide a framework for the comprehensive validation of **1-Chloro-2,5-dimethyl-3-nitrobenzene**.

Identity Confirmation

A. Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To confirm the presence of key functional groups.
- Methodology:
 - Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin, transparent disk.
 - Alternatively, acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.
 - Scan the sample from 4000 cm^{-1} to 400 cm^{-1} .
 - Expected Peaks:
 - $\sim 1520\text{-}1540\text{ cm}^{-1}$ and $\sim 1340\text{-}1360\text{ cm}^{-1}$ (asymmetric and symmetric NO_2 stretching).
 - $\sim 3000\text{-}3100\text{ cm}^{-1}$ (aromatic C-H stretching).
 - $\sim 2850\text{-}2960\text{ cm}^{-1}$ (aliphatic C-H stretching from methyl groups).
 - $\sim 1000\text{-}1100\text{ cm}^{-1}$ (C-Cl stretching).
- Trustworthiness: The combination of these peaks provides a unique fingerprint for the molecule, confirming the presence of the core aromatic, nitro, methyl, and chloro functionalities.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To provide unambiguous structural elucidation.
- Methodology:

- Dissolve ~10-20 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., CDCl_3).
- Acquire ^1H and ^{13}C NMR spectra.
- Expected ^1H NMR Signals (in CDCl_3):
 - Two singlets for the two non-equivalent methyl groups (e.g., ~2.3-2.5 ppm).
 - Two singlets or doublets for the two non-equivalent aromatic protons.
- Expected ^{13}C NMR Signals (in CDCl_3):
 - Signals for the two distinct methyl carbons.
 - Six distinct signals for the aromatic carbons, with chemical shifts influenced by the attached substituents (Cl, CH_3 , NO_2).
- Expertise: The precise chemical shifts and coupling patterns in NMR are the gold standard for confirming the exact isomeric structure and ruling out alternatives like 1-Chloro-2,5-dimethyl-4-nitrobenzene.

Purity Determination

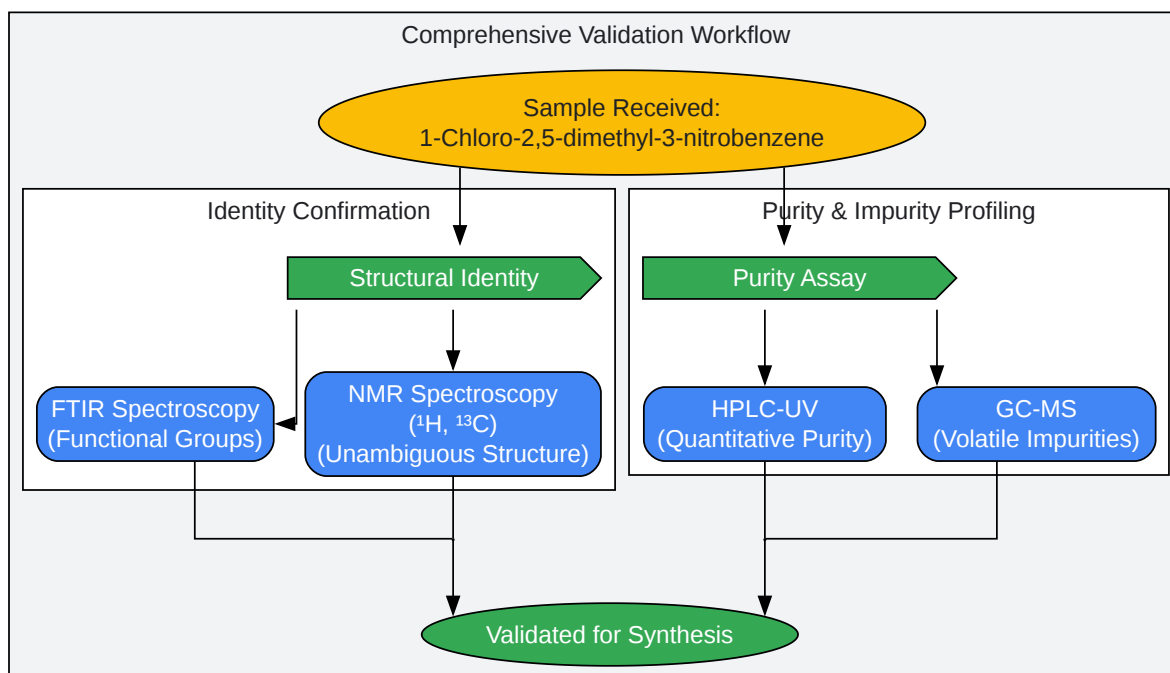
A. High-Performance Liquid Chromatography (HPLC)

- Objective: To quantify the purity of the compound and identify any related impurities.
- Methodology:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μm particle size).
 - Mobile Phase: A gradient of acetonitrile and water is typically effective. For example, start with 50:50 acetonitrile:water and ramp up to 95:5 acetonitrile:water over 15-20 minutes.^[7]
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector set at a wavelength where the nitroaromatic chromophore absorbs strongly (e.g., ~254 nm).

- Sample Preparation: Prepare a stock solution of the sample in acetonitrile (e.g., 1 mg/mL) and dilute to an appropriate concentration (e.g., 0.1 mg/mL).
- Analysis: Inject the sample and integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.
- Causality: Reverse-phase HPLC is chosen for its ability to separate non-polar to moderately polar organic compounds. The C18 stationary phase effectively retains the aromatic compound, while the acetonitrile/water mobile phase allows for the elution and separation of the main component from potential impurities, which may have different polarities.[\[7\]](#)[\[12\]](#)

B. Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To assess purity and identify volatile impurities.
- Methodology:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Carrier Gas: Helium.
 - Temperature Program: Start at a lower temperature (e.g., 100 °C), hold for 1-2 minutes, then ramp up to a higher temperature (e.g., 250 °C) at a rate of 10-15 °C/min.
 - Injection: Split/splitless injector.
 - Detection: Mass spectrometer scanning a relevant mass range (e.g., m/z 40-300).
 - Analysis: The retention time confirms the identity against a standard, while the mass spectrum provides definitive structural information. Purity is assessed by the relative peak area.
- Expertise: GC is suitable due to the compound's volatility at elevated temperatures. Coupling it with MS provides a second dimension of confirmation, as the fragmentation pattern is a characteristic signature of the molecule's structure.[\[12\]](#)



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